

A Comprehensive Technical Guide to 2-Methyl-4'-phenylbenzophenone

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Compound of Interest

Compound Name: 2-Methyl-4'-phenylbenzophenone

CAS No.: 85296-08-8

Cat. No.: B3057813

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This guide offers an in-depth exploration of **2-Methyl-4'-phenylbenzophenone**, a substituted aromatic ketone. Our focus is to provide researchers, chemists, and drug development professionals with a detailed understanding of its core properties, synthesis, and potential applications, grounded in established scientific principles.

Compound Identification and Physicochemical Profile

2-Methyl-4'-phenylbenzophenone, systematically named (2-methylphenyl)-(4-phenylphenyl)methanone, is a derivative of benzophenone.^[1] The structure features a carbonyl bridge connecting a 2-methylphenyl group and a 4-biphenyl group. This specific arrangement of aromatic rings and the methyl substituent influences its steric and electronic properties, which in turn dictate its reactivity and utility.

The primary identifier for this compound is its Chemical Abstracts Service (CAS) number. While a specific CAS number for **2-Methyl-4'-phenylbenzophenone** is not prominently available in

public databases, its identity is confirmed through its IUPAC name and molecular structure.[1] For reference, related benzophenone structures are well-documented, such as 4-Phenylbenzophenone (CAS 2128-93-0) and 2-Methylbenzophenone (CAS 131-58-8).[2][3][4]

Structural and Molecular Information:[1]

- IUPAC Name: (2-methylphenyl)-(4-phenylphenyl)methanone
- Molecular Formula: C₂₀H₁₆O
- Molecular Weight: 272.34 g/mol
- Canonical SMILES: CC1=CC=CC=C1C(=O)C2=CC=C(C=C2)C3=CC=CC=C3
- InChI Key: VQUIWJXQTBMPAE-UHFFFAOYSA-N

A summary of its core physicochemical properties is presented below. It is important to note that while some data for closely related analogs is experimentally determined, certain properties for this specific molecule are based on predictive models.

Property	Value	Remarks / Source
Physical State	Solid (Predicted)	Based on similar aromatic ketones like 4-Phenylbenzophenone.[5]
Color	White to light yellow crystalline powder (Predicted)	Typical appearance for benzophenone derivatives.[5]
Water Solubility	Insoluble	Aromatic ketones exhibit low aqueous solubility.[3][6]
Solubility in Organic Solvents	Soluble in solvents like chloroform, methanol (slightly), ethanol, and acetone.	Common for benzophenone derivatives.[3][5]
Predicted XlogP	4.7	Indicates high lipophilicity.[1]

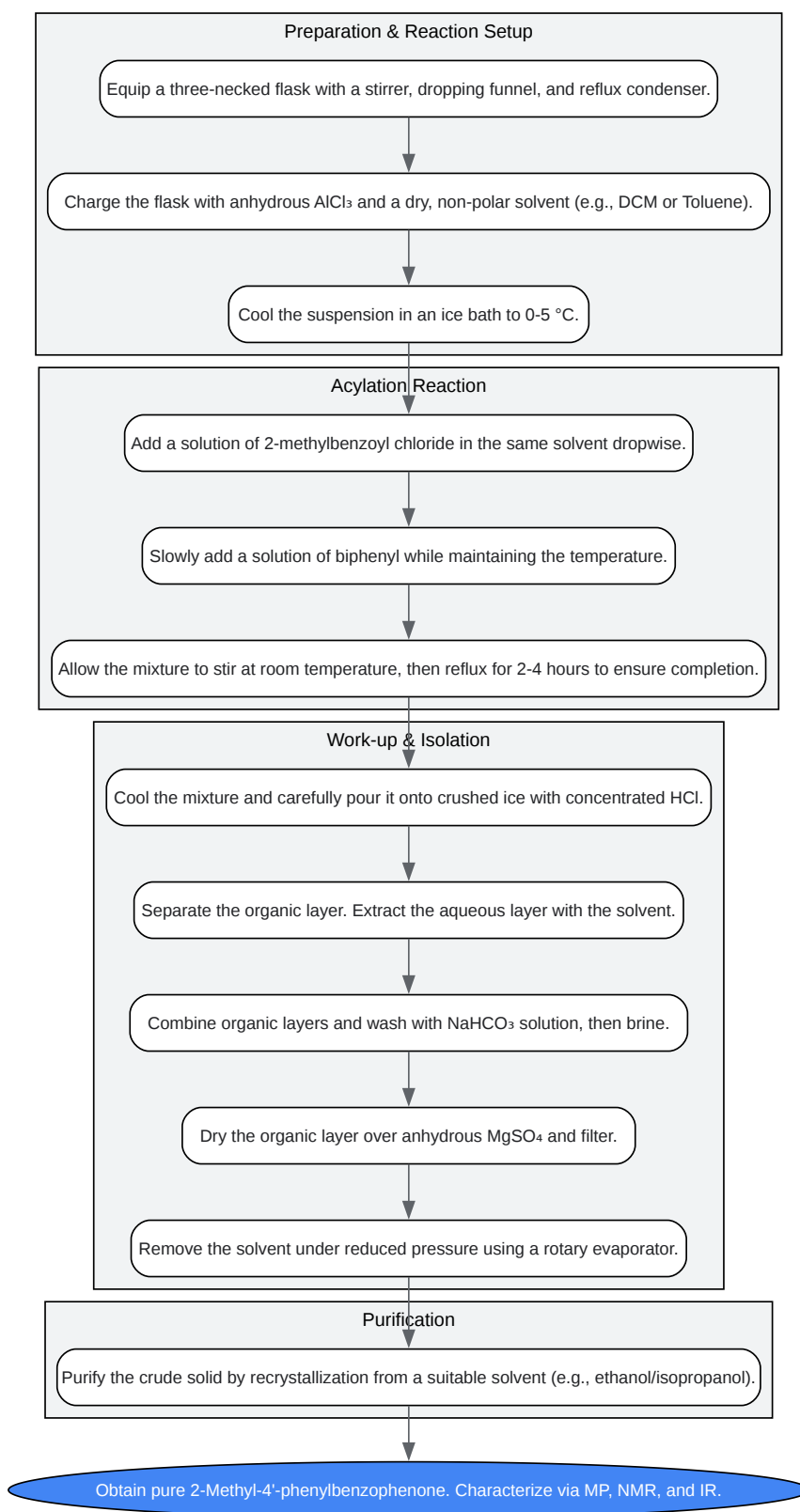
Synthesis Pathway: Friedel-Crafts Acylation

The most direct and industrially relevant method for synthesizing **2-Methyl-4'-phenylbenzophenone** is the Friedel-Crafts acylation. This electrophilic aromatic substitution reaction involves the acylation of biphenyl with 2-methylbenzoyl chloride in the presence of a Lewis acid catalyst, typically anhydrous aluminum chloride (AlCl_3).

The causality behind this choice of reaction is rooted in its efficiency and high yield for creating carbon-carbon bonds between aromatic rings and carbonyl groups. The Lewis acid catalyst is critical; it coordinates with the acyl chloride, forming a highly electrophilic acylium ion. This powerful electrophile is then attacked by the electron-rich π -system of the biphenyl ring, leading to the formation of the desired ketone.

Experimental Workflow: Synthesis via Friedel-Crafts Acylation

The following diagram illustrates the logical flow of the synthesis protocol.



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Caption: Workflow for the synthesis of **2-Methyl-4'-phenylbenzophenone**.

Step-by-Step Methodology

- **Reaction Setup:** In a flame-dried, three-necked flask equipped with a magnetic stirrer, pressure-equalizing dropping funnel, and a reflux condenser fitted with a drying tube, add anhydrous aluminum chloride (1.1 eq) and dry toluene.[7]
- **Catalyst Activation:** Cool the stirred suspension to 0-5°C using an ice bath.
- **Reagent Addition:** Slowly add a solution of 2-methylbenzoyl chloride (1.0 eq) in dry toluene from the dropping funnel. Following this, add a solution of biphenyl (1.0 eq) in dry toluene dropwise, ensuring the temperature does not exceed 10°C.
- **Reaction Progression:** After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Then, heat the reaction at reflux for 3 hours to drive it to completion.[7]
- **Quenching:** Cool the reaction mixture back to room temperature and then carefully pour it onto a mixture of crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.
- **Extraction and Wash:** Separate the organic layer. Wash it sequentially with water, a 5% sodium bicarbonate solution, and finally with brine.[7]
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- **Purification:** The resulting crude solid can be purified by recrystallization from ethanol or isopropanol to yield pure **2-Methyl-4'-phenylbenzophenone**.

Core Applications: Photoinitiation in UV Curing

Benzophenone and its derivatives are paramount in industrial chemistry, primarily serving as free-radical photoinitiators for UV-curable inks, coatings, and adhesives.[5][8] **2-Methyl-4'-phenylbenzophenone** is expected to function similarly, leveraging its photochemical properties.

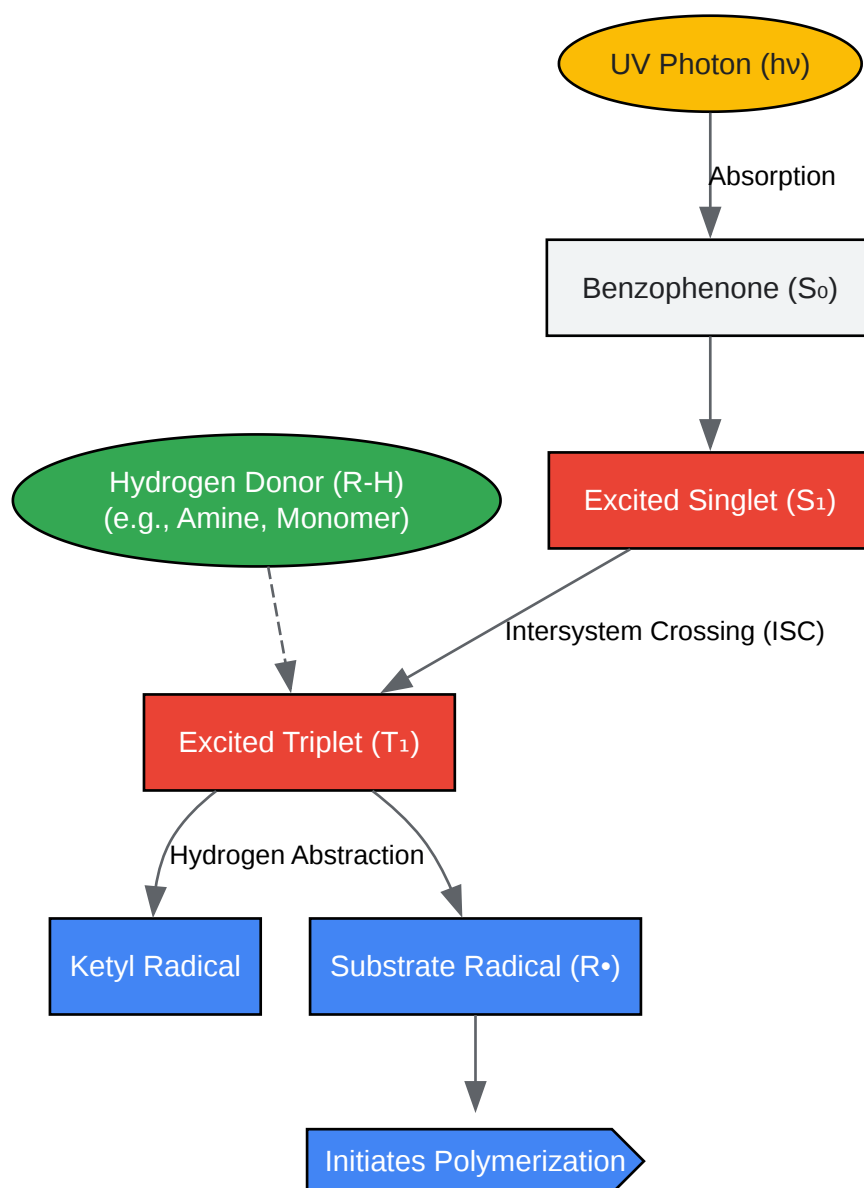
Mechanism of Photoinitiation

Upon absorption of UV radiation (typically in the 250-400 nm range), the benzophenone moiety undergoes excitation from its ground state (S_0) to an excited singlet state (S_1), which then rapidly converts to a more stable, longer-lived triplet state (T_1) via intersystem crossing. This excited triplet state is the key reactive species. It initiates polymerization through two primary pathways:

- **Hydrogen Abstraction (Norrish Type II):** The triplet-state ketone abstracts a hydrogen atom from a suitable donor molecule (like an amine co-initiator or the polymerizable monomer itself) to form a ketyl radical and a substrate-derived radical. The substrate radical is what initiates the polymerization chain reaction.
- **Energy Transfer:** The excited ketone can also transfer its energy to a monomer, directly creating a radical species.

The presence of the biphenyl group can enhance the molar absorptivity and potentially red-shift the absorption spectrum, making it effective with a broader range of UV sources.^[8]

The logical flow of this process is depicted below.



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Caption: Mechanism of Type II photoinitiation by a benzophenone derivative.

Safety, Handling, and Toxicology

As with any chemical compound, proper handling of **2-Methyl-4'-phenylbenzophenone** is essential. While specific toxicological data for this exact molecule is not widely published, data from analogous benzophenones provides a strong basis for safety protocols.[6]

General Hazards:

- Acute Toxicity (Oral): May be harmful if swallowed.
- Skin/Eye Irritation: Can cause skin and serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation if inhaled as a dust or vapor.[9]

Handling and Personal Protective Equipment (PPE):

- Ventilation: Handle in a well-ventilated area or under a chemical fume hood to minimize inhalation.[10][11]
- Gloves: Wear chemically resistant gloves (e.g., nitrile).[10]
- Eye Protection: Use safety glasses with side shields or chemical goggles.[10]
- Clothing: A lab coat should be worn to prevent skin contact.[10]
- Storage: Store in a cool, dry, well-ventilated place away from strong oxidizing agents and sources of ignition.[10][11]

First Aid Measures:[10][11]

- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids.
- Ingestion: Do not induce vomiting. Rinse mouth and seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen.

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